

Understanding the origin of impurities in Iodixanol

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Compound of Interest

Compound Name: *Deacetyl Iodixanol*

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An In-Depth Technical Guide to Understanding the Origin of Impurities in Iodixanol

Introduction

Iodixanol is a state-of-the-art, non-ionic, dimeric, iodinated contrast medium used extensively in diagnostic imaging procedures such as CT scans, angiography, and venography.^{[1][2]} Its chemical structure, 5,5'-[(2-hydroxypropane-1,3-diyl)bis(acetylimino)]bis[N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triodobenzene-1,3-dicarboxamide], results in a solution that is iso-osmolar with blood plasma at all concentrations, a property that significantly enhances patient tolerance and safety compared to higher-osmolality agents.^{[1][3]}

For any parenteral drug product, purity is paramount. The presence of impurities, even in minute quantities, can impact the drug's efficacy, stability, and, most critically, patient safety. In the context of Iodixanol, which is administered intravenously in large volumes, rigorous control over its impurity profile is a critical quality attribute. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive exploration of the origins of impurities in Iodixanol, drawing from an analysis of its synthetic pathways, degradation mechanisms, and the analytical strategies employed for their control.

Part 1: Synthesis-Related Impurities: A Story of Dimerization

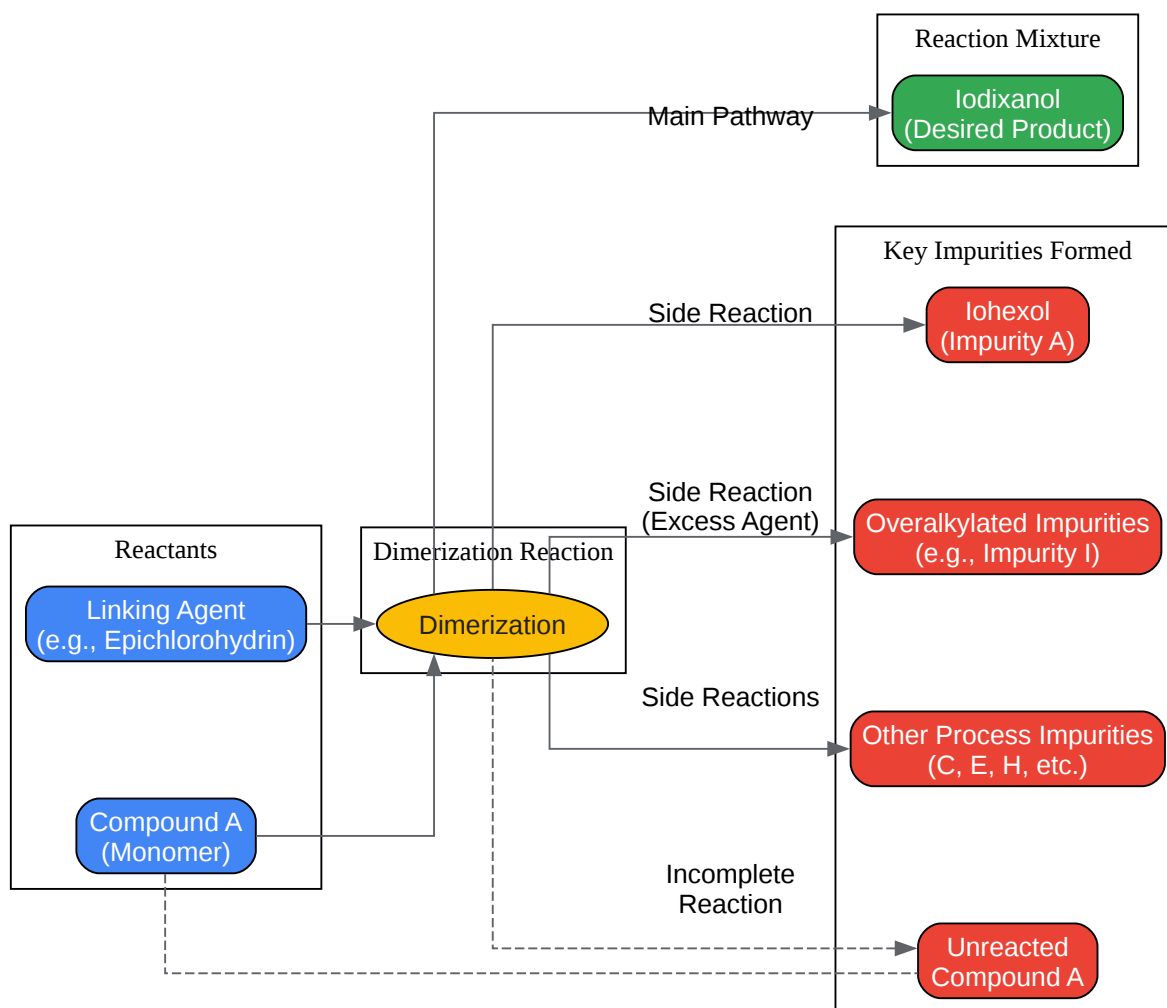
The primary route for manufacturing Iodixanol involves the dimerization of a monomeric precursor, 5-acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodo-isophthalamide, commonly referred to as 'Compound A'.^{[4][5]} This reaction, typically carried out using a linking agent like epichlorohydrin under controlled pH conditions, is the principal source of process-related impurities.^{[5][6]} The crude product from this synthesis typically contains 75-90% Iodixanol, with the remainder being a mixture of unreacted starting materials, by-products, and other related substances.^{[7][8][9]}

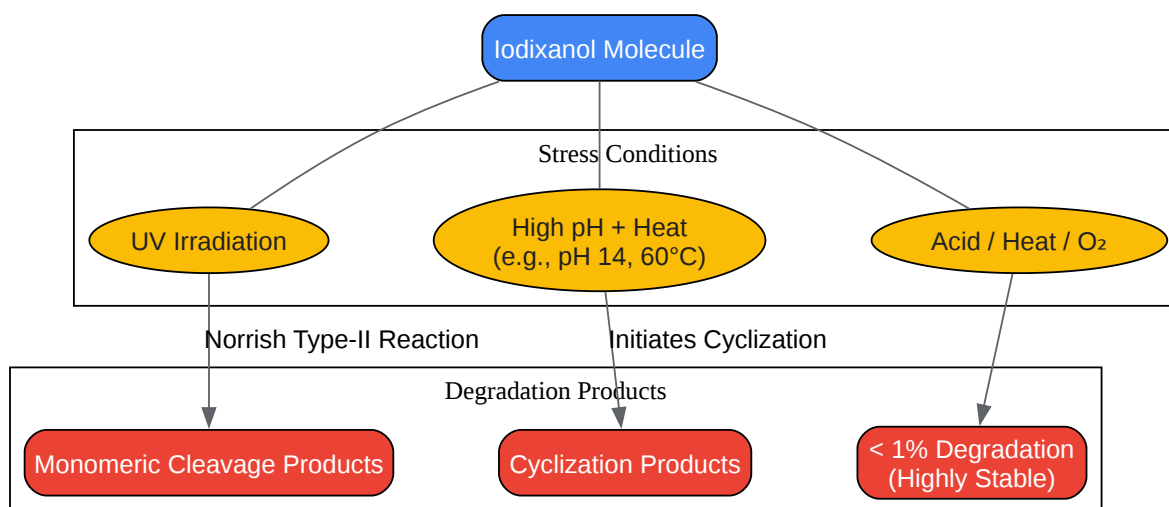
Key Synthesis Impurities

- **Unreacted Starting Material (Compound A):** The most straightforward process-related impurity is the unreacted starting material, Compound A. Its presence in the final product is a direct consequence of an incomplete dimerization reaction.^{[4][7]} Process optimization aims to drive the reaction to completion, but trace amounts often remain, which must be removed during purification. The crude product may contain 3-7% of Compound A.^{[7][8]}
- **Iohexol (Impurity A):** Iohexol, itself a non-ionic monomeric contrast agent, is a significant by-product of the Iodixanol synthesis. It is listed as Impurity A in the Iodixanol EP monograph.^[10] Its formation is inherent to the synthetic pathway, and crude reaction mixtures can contain between 3-10% Iohexol.^{[7][8]}
- **Overalkylated Impurities (Impurity I):** The dimerization reaction involves linking two molecules of Compound A. If the linking agent reacts further with the newly formed Iodixanol dimer, it can lead to the formation of "overalkylated" species.^[4] These are complex, higher molecular weight structures. Iodixanol Impurity I is a prime example of such a substance, resulting from excessive alkylation side reactions.^{[11][12]} Controlling the stoichiometry and reaction conditions is critical to minimizing the formation of these impurities.
- **Other Specified Impurities (C, E, H, etc.):** Pharmacopoeias list several other specified impurities that must be controlled.^{[10][11]}
 - **Impurity C:** A related substance whose formation is closely monitored.^{[10][11]}

- Impurity E & H: These are other process-related impurities identified and limited by pharmacopoeial monographs.[\[10\]](#)[\[11\]](#) While their exact formation mechanisms are proprietary details of the manufacturing process, their presence underscores the complexity of the reaction and the need for robust analytical controls.

The following diagram illustrates the core synthesis step and the points at which major impurities can arise.





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Caption: Primary degradation pathways of Iodixanol under stress conditions.

Part 3: Analytical and Control Strategies

Controlling impurities in Iodixanol requires a combination of robust analytical methods and stringent regulatory standards. Pharmacopoeias such as the British Pharmacopoeia (BP), European Pharmacopoeia (Ph. Eur.), and the United States Pharmacopeia (USP) provide detailed monographs that specify the acceptable limits for known and unknown impurities. [10][11][13]

Pharmacopoeial Impurity Limits

The table below summarizes typical impurity limits as specified in pharmacopoeial monographs. These limits ensure that the final drug substance is safe for clinical use.

Impurity Name/Category	Typical Pharmacopoeial Limit (% w/w)	Reference(s)
Impurity C	Not more than 0.4%	[10] [11] [13]
Impurity E	Not more than 0.3%	[10] [11]
Impurity H	Not more than 0.6%	[10] [11]
Overalkylated Impurities (e.g., I)	Not more than 1.0%	[11]
Any Unspecified Impurity	Not more than 0.10%	[10] [11]
Total Impurities	Not more than 1.5%	[10] [11] [13]

Experimental Protocol: HPLC Method for Related Substances

High-Performance Liquid Chromatography (HPLC) is the cornerstone analytical technique for profiling impurities in Iodixanol. [\[14\]](#)[\[15\]](#) The methods described in various pharmacopoeias are designed to be stability-indicating, capable of separating the main Iodixanol peaks from all specified and potential degradation products.

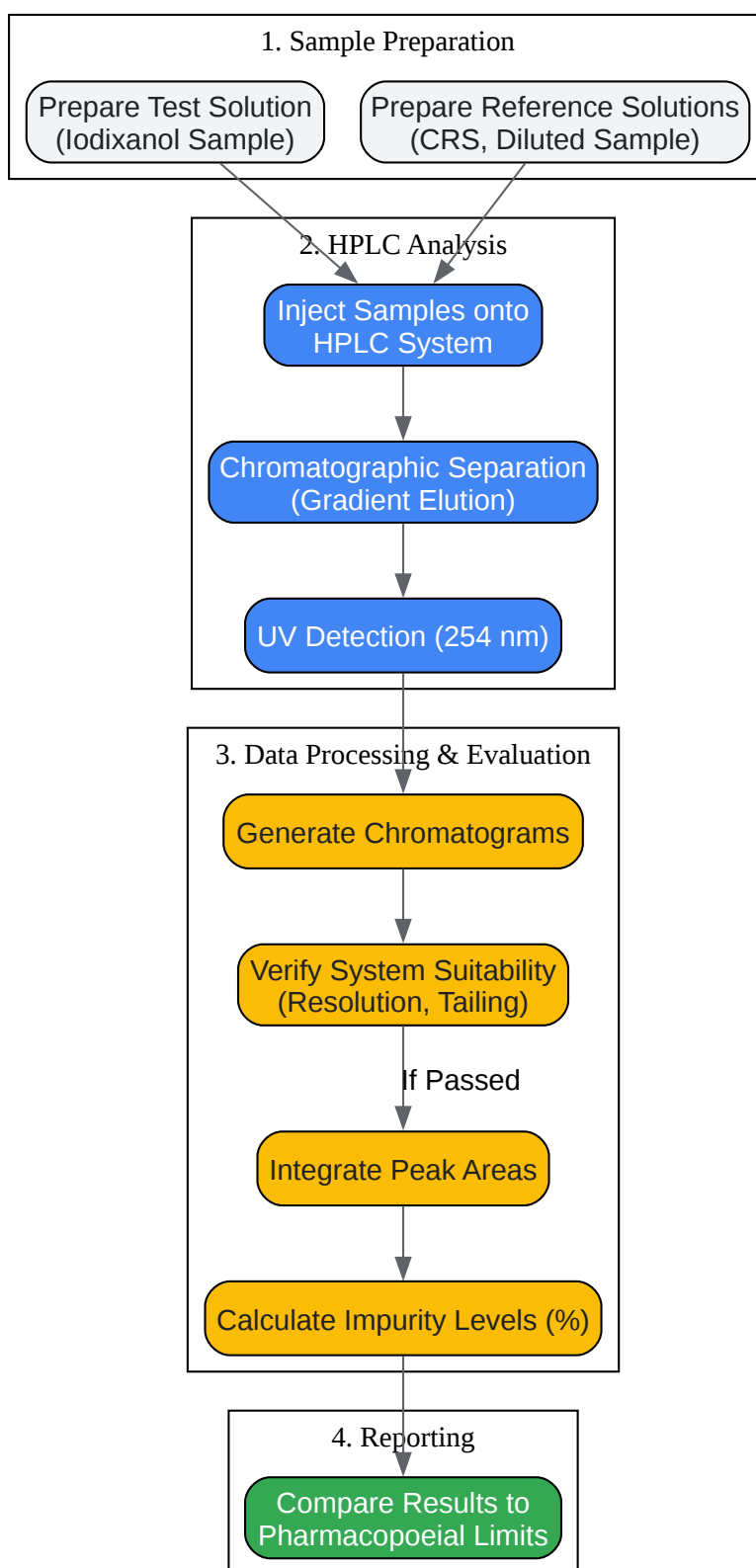
Objective: To quantify related substances in Iodixanol drug substance.

Methodology:

- Chromatographic System:
 - Apparatus: A liquid chromatograph equipped with a UV detector capable of monitoring at 254 nm. [\[10\]](#)[\[11\]](#) * Column: A 4.6 mm x 25 cm column packed with aminopropylsilyl silica gel for chromatography (5 µm). [\[11\]](#) Other methods may use C18 or specialized HILIC columns. [\[13\]](#)[\[14\]](#) * Column Temperature: Maintained at a constant temperature, e.g., 20°C. [\[14\]](#)
- Reagents and Solutions:

- Mobile Phase A: A mixture of acetonitrile and water (e.g., 50:50 v/v). [\[11\]](#) * Mobile Phase B: Acetonitrile. [\[11\]](#) * Test Solution: Prepare a solution of the Iodixanol substance to be examined in water at a specified concentration (e.g., 2.5 mg/mL). [\[11\]](#) * Reference Solutions: Prepare solutions of certified reference standards for Iodixanol and its specified impurities (e.g., Impurities C, E, H) as directed by the specific monograph. A diluted solution of the test substance is often used as a reference for quantifying unspecified impurities (e.g., Reference solution (a) in the BP is a 1:100 dilution of the test solution). [\[10\]](#)[\[11\]](#)
- Chromatographic Procedure:
 - Flow Rate: A constant flow rate, typically around 1.7 mL/min. [\[11\]](#) * Injection Volume: 10 µL. [\[10\]](#)[\[11\]](#) * Gradient Elution: Program the chromatograph to run a solvent gradient to ensure separation of all relevant peaks. An example gradient is as follows:[\[11\]](#)
 - Time 0-2 min: 30% A, 70% B
 - Time 2-27 min: Gradient from 30% A to 68% A (and 70% B to 32% B)
 - Run Time: Ensure the run is long enough to elute all impurities and the main Iodixanol peaks. The retention time for Iodixanol is approximately 16-27 minutes depending on the specific method. [\[10\]](#)[\[11\]](#)
- System Suitability:
 - Before analysis, inject a system suitability solution (often a mix of Iodixanol and key impurities).
 - Resolution: The resolution between critical peak pairs (e.g., between Impurity E and Iodixanol) must be greater than a specified value (e.g., minimum 5.0) to ensure adequate separation. [\[10\]](#)[\[11\]](#)
- Calculation:
 - Identify impurity peaks based on their relative retention times compared to the main Iodixanol peak.

- Calculate the percentage of each impurity by comparing its peak area to the area of the principal peak(s) in a reference solution, applying any specified correction factors. [\[10\]](#)[\[11\]](#)
The following workflow diagram illustrates the impurity profiling process.



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Caption: General workflow for HPLC-based impurity profiling of Iodixanol.

Conclusion

The impurity profile of Iodixanol is a direct reflection of its synthetic pathway, intrinsic chemical stability, and the effectiveness of its purification process. The primary impurities are process-related, arising from incomplete reactions and side reactions during the critical dimerization step. These include unreacted starting materials like Compound A, by-products such as Iohexol, and overalkylated species. While Iodixanol is a highly stable molecule, it can degrade under specific stress conditions, particularly UV light, which must be managed through appropriate storage and handling.

A deep understanding of these impurity origins is fundamental for drug development professionals. It informs the optimization of the synthetic process to minimize impurity formation, the design of effective purification strategies (such as crystallization and chromatography) to remove them, and the development of robust, stability-indicating analytical methods to ensure that every batch of Iodixanol meets the stringent quality and safety standards required for a life-saving diagnostic agent. [5][16]

References

- British Pharmacopoeia. (n.d.). Iodixanol Monograph. Retrieved from [\[Link\]](#)
- USP-NF. (2011). Iodixanol Injection Monograph.
- Veeprho. (n.d.). Iodixanol Impurities and Related Compound. Retrieved from [\[Link\]](#)
- European Pharmacopoeia. (2024). Iodixanol Monograph (7.0).
- Patsnap. (n.d.). Preparation and purification of iodixanol. Retrieved from [\[Link\]](#)
- de Oliveira, M. A. L., et al. (2017). An isocratic hydrophilic interaction liquid chromatographic method for simultaneous determination of iodixanol and its related impurities in drug substance. *Journal of Pharmaceutical and Biomedical Analysis*, 140, 269-274. doi:10.1016/j.jpba.2017.03.046. Retrieved from [\[Link\]](#)
- Quick Company. (n.d.). "A Process For The Manufacture Of Iodixanol". Retrieved from [\[Link\]](#)
- Hovione. (n.d.). Process for preparation and purification of iodixanol. Retrieved from [\[Link\]](#)

- Google Patents. (n.d.). Iodixanol synthesis - RU2385316C2.
- Priebe, H., et al. (1999). Stability of the X-ray contrast agent iodixanol... towards acid, base, oxygen, heat and light. *Journal of Clinical Pharmacy and Therapeutics*, 24(3), 227-35. doi:10.1046/j.1365-2710.1999.00225.x. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). WO2011063551A1 - Preparation and purification of iodixanol.
- USP. (n.d.). USP Monographs: Iodixanol. *Pharmacopeial Forum*, 31(1), 54.
- Google Patents. (n.d.). US8389765B2 - Purification of iodixanol.
- ResearchGate. (n.d.). Iodixanol release and BRS degradation. Retrieved from [\[Link\]](#)
- European Patent Office. (2011). Process for isolating iodixanol from an aqueous solution - Patent 2281806. Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). Development and Application of a Liquid Chromatography-Mass Spectrometry Method for Residual Iodixanol Quantification. Retrieved from [\[Link\]](#)
- AllImpus. (n.d.). Iodixanol EP Impurity I. Retrieved from [\[Link\]](#)
- PharmaCompass. (n.d.). Iodixanol DMF, Dossier, Manufacturer, Supplier. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Development and validation of an HPLC-UV method for iodixanol quantification in human plasma. Retrieved from [\[Link\]](#)
- Pharmaceutical Technology. (2014). A New Approach to Forced Degradation Studies Using Anhydrous Conditions. Retrieved from [\[Link\]](#)
- PubMed. (1997). Formulation, stability and compatibility of iodixanol. Retrieved from [\[Link\]](#)
- MedCrave. (2016). Forced Degradation Studies. Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). Development of forced degradation and stability indicating studies of drugs—A review. Retrieved from [\[Link\]](#)

- BioPharm International. (n.d.). Forced Degradation Studies for Biopharmaceuticals. Retrieved from [[Link](#)]
- International Research Journal of Pharmacy. (2020). Development of Impurity Profiling Methods Using Modern Analytical Techniques. Retrieved from [[Link](#)]
- National Institutes of Health. (n.d.). PubChem - Iodixanol. Retrieved from [[Link](#)]
- Pharmaguideline. (n.d.). Forced Degradation Study in Pharmaceutical Stability. Retrieved from [[Link](#)]
- Biotech Spain. (2025). Impurity Profiling in Pharmaceuticals: Analytical Methods and Compliance. Retrieved from [[Link](#)]
- PubMed. (1990). The non-ionic dimers: a new class of contrast agents. Retrieved from [[Link](#)]

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Sources

- 1. veeprho.com [veeprho.com]
- 2. Iodixanol | C35H44I6N6O15 | CID 3724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. The non-ionic dimers: a new class of contrast agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Preparation and purification of iodixanol - Eureka | Patsnap [eureka.patsnap.com]
- 5. Process for preparation and purification of iodixanol | Hovione [hovione.com]
- 6. Iodixanol synthesis - chemicalbook [chemicalbook.com]
- 7. "A Process For The Manufacture Of Iodixanol" [quickcompany.in]
- 8. RU2385316C2 - Iodixanol synthesis - Google Patents [patents.google.com]
- 9. US8389765B2 - Purification of iodixanol - Google Patents [patents.google.com]
- 10. drugfuture.com [drugfuture.com]

- [11. nhathuocngocanh.com \[nhathuocngocanh.com\]](#)
- [12. allmpus.com \[allmpus.com\]](#)
- [13. uspnf.com \[uspnf.com\]](#)
- [14. An isocratic hydrophilic interaction liquid chromatographic method for simultaneous determination of iodixanol and its related impurities in drug substance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. biotech-spain.com \[biotech-spain.com\]](#)
- [16. WO2011063551A1 - Preparation and purification of iodixanol - Google Patents \[patents.google.com\]](#)
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